

# Application Notes and Protocols for Evaluating the Synergistic Effects of AQX-435

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AQX-435

Cat. No.: B15568829

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## Introduction

**AQX-435** is a novel small molecule activator of the SH2 domain-containing inositol-5'-phosphatase 1 (SHIP1). SHIP1 is a crucial negative regulator of the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is frequently hyperactivated in various B-cell malignancies, such as Chronic Lymphocytic Leukemia (CLL) and Diffuse Large B-cell Lymphoma (DLBCL). By activating SHIP1, **AQX-435** effectively reduces the levels of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to decreased downstream signaling through Akt, thereby inducing apoptosis and inhibiting tumor growth.[1][2]

Combination therapies are a cornerstone of modern oncology, offering the potential for enhanced efficacy, reduced toxicity, and the ability to overcome drug resistance.[3][4]

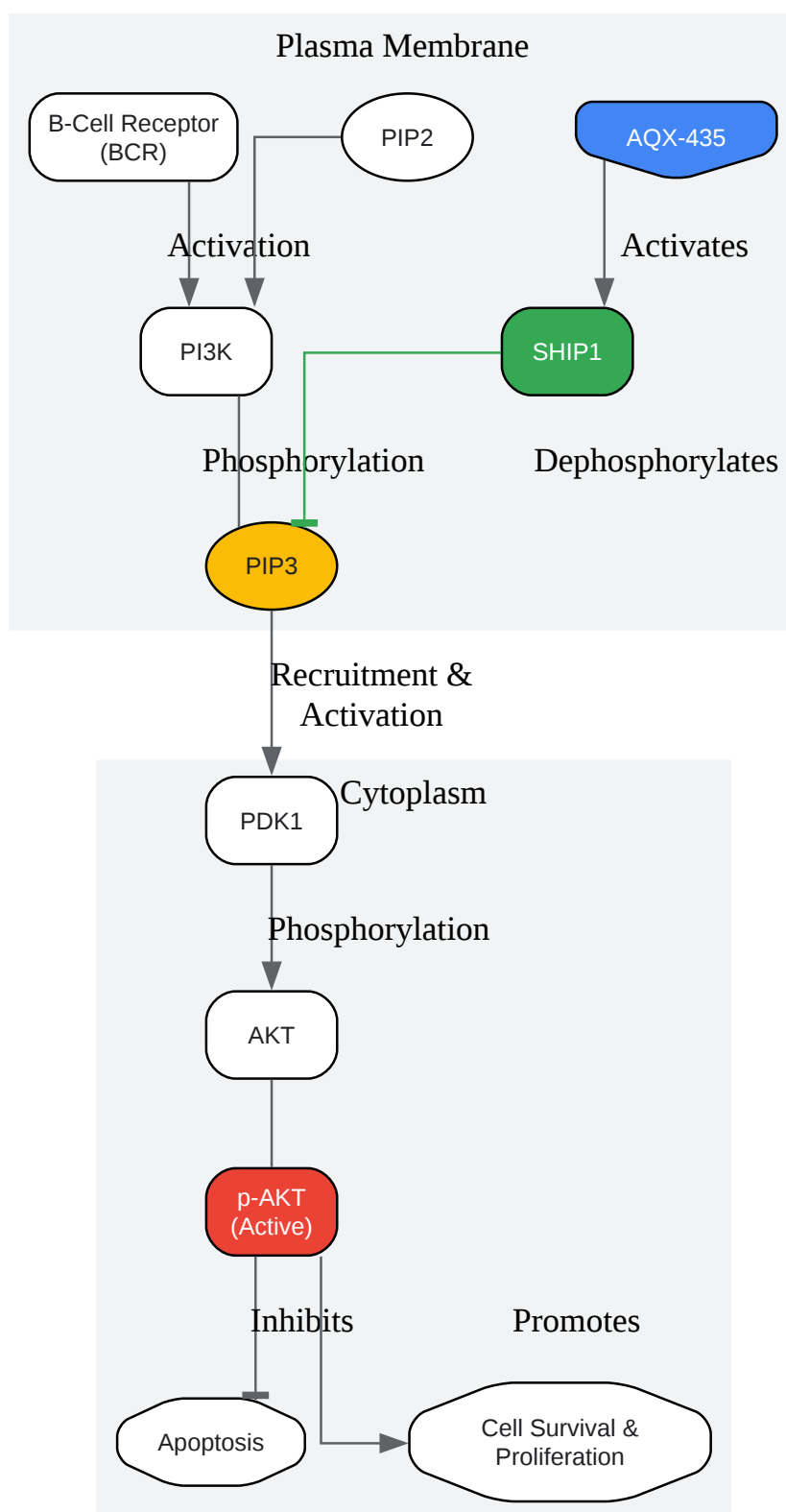
Preclinical studies have demonstrated that **AQX-435** exhibits synergistic anti-tumor activity when combined with other targeted agents, such as the Bruton's tyrosine kinase (BTK) inhibitor, ibrutinib.[1][5]

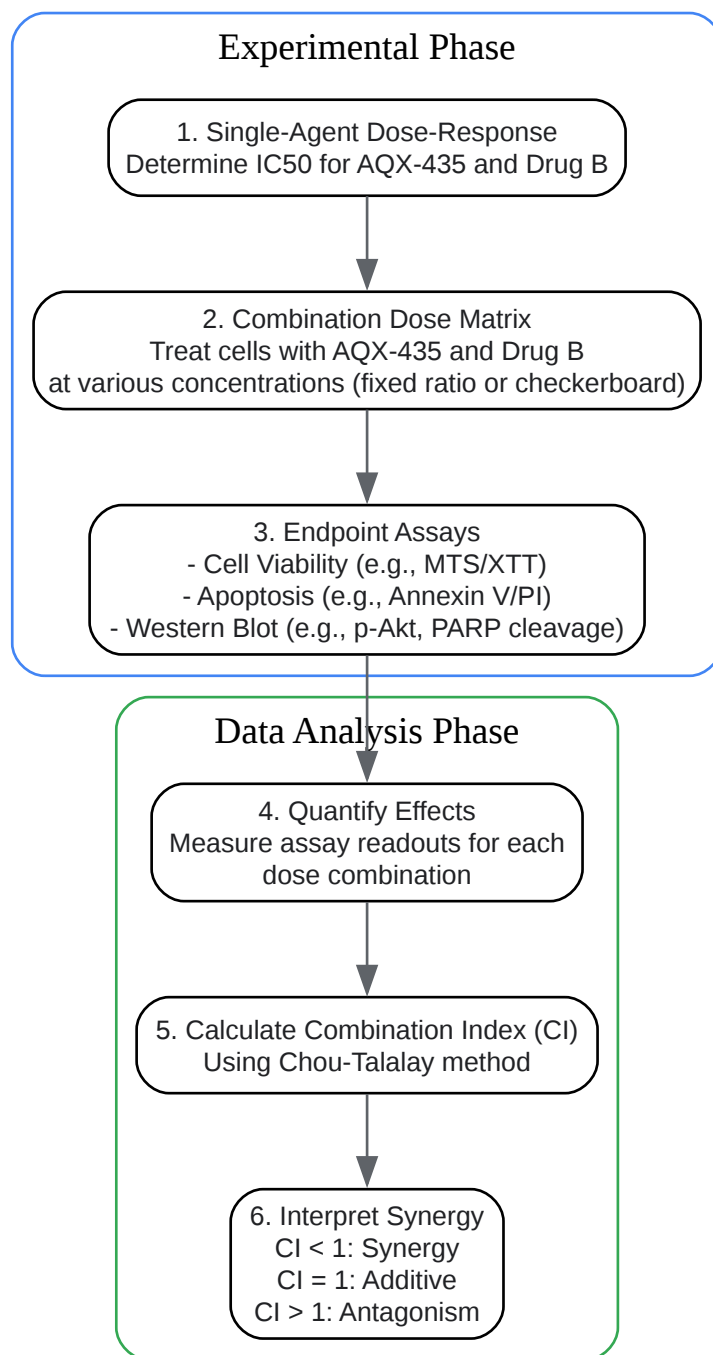
These application notes provide detailed protocols for evaluating the synergistic effects of **AQX-435** in combination with other therapeutic agents in B-cell malignancy cell lines. The

described methods include in vitro assays for assessing cell viability, apoptosis, and key signaling pathway modulation, along with a quantitative framework for determining synergy using the Combination Index (CI) method.

## Signaling Pathway of AQX-435

**AQX-435** allosterically activates SHIP1, which then dephosphorylates PIP3 to phosphatidylinositol (3,4)-bisphosphate (PIP2). This action curtails the activation of downstream effectors like PDK1 and Akt, ultimately inhibiting survival and proliferation signals. The following diagram illustrates this pathway.





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- To cite this document: BenchChem. [Application Notes and Protocols for Evaluating the Synergistic Effects of AQX-435]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15568829/docs#application-notes-and-protocols-for-evaluating-the-synergistic-effects-of-aqx-435\]](https://www.benchchem.com/product/b15568829/docs#application-notes-and-protocols-for-evaluating-the-synergistic-effects-of-aqx-435)

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